Safe Disposal of Proquinazid-(propoxy-d7): A Procedural Guide

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Compound of Interest

Compound Name:	*Proquinazid-(propoxy-d7)*
CAS No.:	*2140327-37-1*
Cat. No.:	*B15561877*

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This guide provides essential safety and logistical information for the proper disposal of **Proquinazid-(propoxy-d7)**, ensuring the safety of laboratory personnel and the protection of the environment. The procedures outlined are based on established guidelines for hazardous chemical waste. While **Proquinazid-(propoxy-d7)** is a deuterated form, its chemical properties and hazards are considered equivalent to the parent compound, Proquinazid, for disposal purposes.

Hazard and Property Profile

Proquinazid is classified as a hazardous substance, primarily noted for its high toxicity to aquatic life with long-lasting effects.[1] It is also suspected of causing cancer.[2][3] Adherence to safety protocols is mandatory when handling this compound.

Quantitative Data for Proquinazid

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Property	Value	Source
Acute Toxicity		
Oral LD50 (Rat, male)	>5000 mg/kg	[4]
Dermal LD50 (Rat)	>5000 mg/kg	[4]
Inhalation LC50 (Rat, 4h)	>5.2 mg/l	[4][5]
Oral LD50 (Bobwhite Quail)	>2250 mg/kg	[4]
Chronic Toxicity		
NOAEL (Rat, 2 years)	1.2 mg/kg b.w.	[4]
Physical Properties		
Appearance	Clear Liquid	[4]
Color	Yellow, brown	[4]
Odor	Aromatic	[4]
Bulk Density (20°C)	1.05 - 1.07 g/cm³	[4]
pH (1% solution, 20°C)	6.2 ± 1	[4]

| Flash Point | 38 ± 5°C (Closed cup) |[4] |

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps from initial waste generation to final disposal.

Step 1: Personal Protective Equipment (PPE) and Handling

Before handling any waste, ensure appropriate PPE is worn.

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 or NIOSH standards.[1]

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- Hand Protection: Handle with chemical-impermeable gloves (e.g., Nitrile rubber, minimum 0.40 mm thickness) that satisfy EU Directive 89/686/EEC and the EN 374 standard.[1][4] Always inspect gloves before use and wash hands after handling.[1]
- Body Protection: Wear impervious, flame-resistant protective clothing.[1]
- Respiratory Protection: If there is a risk of aerosol formation or if exposure limits are exceeded, use a full-face respirator.[1]
- Ventilation: Always handle **Proquinazid-(propoxy-d7)** waste in a well-ventilated area.[1]

Step 2: Waste Segregation and Container Management

Proper segregation and containment are critical to prevent accidental reactions and ensure safe disposal.

- Designate a Waste Area: Establish a designated hazardous waste storage area within the laboratory.[6]
- Use Compatible Containers: Store chemical waste in appropriate, leak-proof containers with screw-on caps.[6] Plastic containers are often preferred over glass to minimize breakage risk.[7] The container must be chemically compatible with Proquinazid.
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag.[7][8] The label must include:
  - The full chemical name: "**Proquinazid-(propoxy-d7)** Waste". Do not use abbreviations.[7]
  - All constituents if it is a mixture.[7]
  - The date of waste generation.[7]
  - The location (e.g., department, room number) and Principal Investigator's name.[7]
  - Appropriate hazard pictograms (e.g., "Hazardous to the Aquatic Environment").[7]
- Keep Containers Closed: Waste containers must remain sealed except when adding waste.[6][8]

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- Secondary Containment: Place waste containers in a secondary container capable of holding 110% of the volume of the primary container to contain any potential leaks.[6]

Step 3: Managing Empty Containers

A container that held Proquinazid is considered hazardous waste until properly decontaminated.

- Triple Rinsing: An empty container must be triple-rinsed with an appropriate solvent capable of removing the chemical.[8][9]
- Collect Rinsate: The solvent rinsate from the cleaning process is also hazardous waste and must be collected, contained in a properly labeled hazardous waste container, and disposed of accordingly.[8][9]
- Disposal of Rinsed Container: After the triple-rinse procedure, the defaced container (labels removed or blacked out) may be disposed of as regular trash.[8][9]

Step 4: Spill Management

In the event of a spill, immediate and safe cleanup is paramount.

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation.[1]
- Containment: Prevent further spillage if it is safe to do so.[1] Do not allow the chemical to enter drains, soil, or waterways.[4]
- Cleanup:
  - For small liquid spills, use an absorbent, dust-binding material.
  - For larger spills, use mechanical cleaning methods.[4]
  - Avoid creating dust or aerosols during cleanup.[1]
- Collect Waste: Collect all spilled material and contaminated absorbents into a labeled hazardous waste container.[1][2]

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- Decontaminate: Clean the spill area thoroughly.

Step 5: Final Disposal

Disposal of **Proquinazid-(propoxy-d7)** waste must be handled by certified professionals in accordance with all regulations.

- Avoid Environmental Release: Under no circumstances should this chemical be disposed of down the drain or in regular trash without proper decontamination.[1][7][10] Proquinazid is very toxic to aquatic life.[1]

- Use a Licensed Disposal Facility: The material must be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]

- Schedule Pickup: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.[6][7] Ensure all forms and tags are completed correctly before the scheduled pickup.[7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Proquinazid-(propoxy-d7)**.

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Caption: Workflow for the safe disposal of **Proquinazid-(propoxy-d7)**.

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